

synonyms for 3-(Perfluorohexyl)propanol

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Compound of Interest

Compound Name:	4,4,5,5,6,6,7,7,8,8,9,9,9- <i>Tridecafluorononan-1-ol</i>
Cat. No.:	B1305848

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An In-depth Technical Guide on 3-(Perfluorohexyl)propanol

This technical guide provides a comprehensive overview of 3-(Perfluorohexyl)propanol, a fluorinated alcohol with significant applications in various industrial and research sectors. The information is tailored for researchers, scientists, and professionals in drug development, presenting key data on its properties, synonyms, and applications.

Chemical Identity and Synonyms

3-(Perfluorohexyl)propanol is known by a variety of names in scientific literature and commercial listings. A comprehensive list of its synonyms is provided below for clear identification and literature searching.

Synonym	Reference
3-(Perfluorohexyl)propan-1-ol	[1]
1H,1H,2H,2H,3H,3H-Tridecafluoro-1-nonanol	[1]
4,4,5,5,6,6,7,7,8,8,9,9,9-Tridecafluoro-1-nonanol	[2]
3-(Perfluoro-n-hexyl)propanol	[2]
3-(Perfluorohexyl) Propyl Alcohol	[2]
DAIKIN A-1630	[2] [3]
TPOH-6	[3]
6:3 FTOH	[3]

Physicochemical Properties

The unique properties of 3-(Perfluorohexyl)propanol, stemming from its highly fluorinated alkyl chain, make it a valuable compound in various applications. The table below summarizes its key physicochemical data.

Property	Value	Reference
CAS Number	80806-68-4	[1]
Molecular Formula	C9H7F13O	[1] [4]
Molecular Weight	378.13 g/mol	[1] [4]
Appearance	Colorless to pale yellow clear liquid	[4]
Density	1.629 g/cm ³	[1] [5]
Boiling Point	80 °C	[1] [5]
Flash Point	50.5 °C	[1]
Refractive Index	1.329	[1] [5]
Melting Point	-3 °C (lit.)	[2]
Storage Temperature	Refrigerator	[2] [5]

Applications in Research and Industry

3-(Perfluorohexyl)propanol is a versatile chemical intermediate with applications spanning several fields:

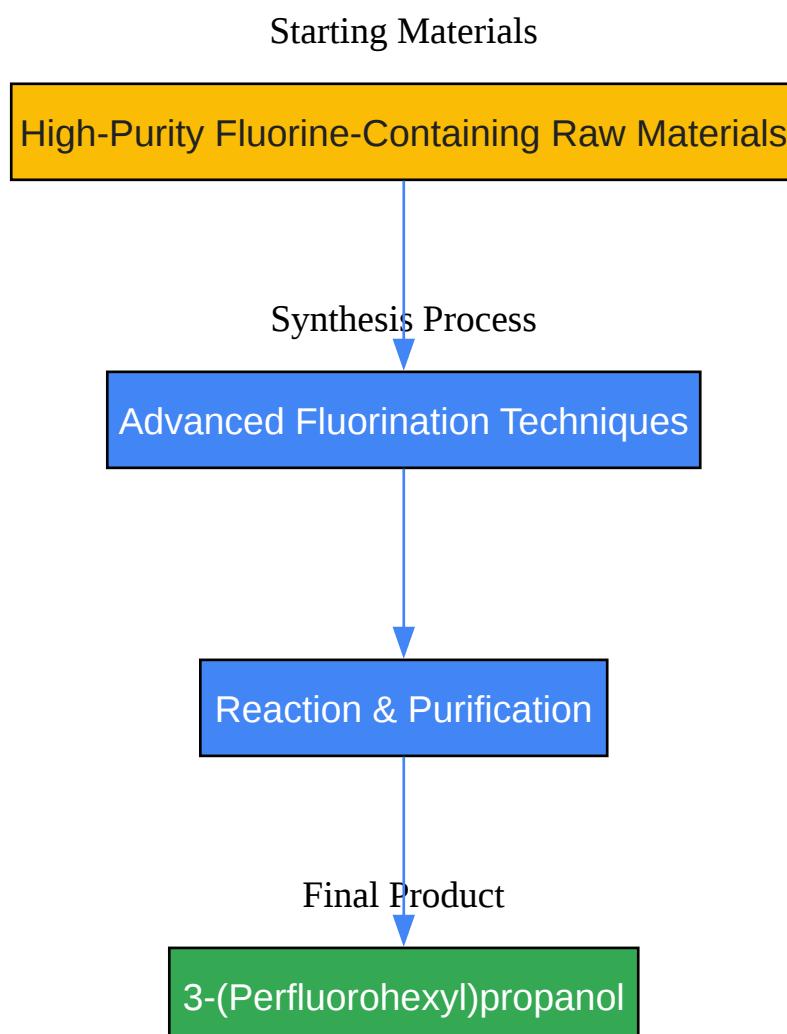
- Materials Science: It serves as a building block for fluorine-containing polymers and coatings.[\[1\]](#) These materials exhibit low surface energy, leading to water- and oil-repellent properties crucial for textiles, electronics, and the automotive industry.[\[1\]](#)[\[4\]](#)
- Pharmaceutical Research: The compound is used as an intermediate in the synthesis of fluorinated drugs.[\[1\]](#) The introduction of fluorine can enhance the bioavailability and metabolic stability of pharmaceutical compounds.[\[1\]](#)
- Surfactant and Emulsifier Synthesis: Its amphiphilic nature, with a hydrophobic fluorinated tail and a hydrophilic alcohol group, makes it an excellent precursor for fluorinated surfactants, emulsifiers, and wetting agents.[\[4\]](#) These are utilized in applications such as firefighting foams and industrial cleaning agents.[\[4\]](#)

- Agrochemicals: Its chemical stability is beneficial in the formulation of durable and effective pesticides.[1]

Experimental Protocols

While detailed, step-by-step experimental protocols for the synthesis of 3-(Perfluorohexyl)propanol are proprietary or published in subscription-based scientific literature not accessible through general web searches, a general overview of its synthesis can be described. The production typically involves advanced fluorination techniques starting from high-purity fluorine-containing raw materials to achieve the desired molecular structure.[1]

A generalized synthetic workflow can be conceptualized as follows:



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A generalized workflow for the synthesis of 3-(Perfluorohexyl)propanol.

Disclaimer: This document is intended for informational purposes only. For detailed experimental procedures and safety information, please consult peer-reviewed scientific literature and official safety data sheets (SDS).

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